

Physical and chemical properties of 4-Vinylsyringol

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Compound of Interest

Compound Name: 4-Vinylsyringol

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An In-depth Technical Guide to **4-Vinylsyringol**: Physical and Chemical Properties for Researchers and Drug Development Professionals

Introduction

4-Vinylsyringol, also known as Canolol, is a naturally occurring phenolic compound predominantly found in crude rapeseed (canola) oil. It is formed through the decarboxylation of sinapic acid during the high-temperature processing of rapeseed.[1][2] This lipophilic molecule has garnered significant interest in the scientific community, particularly in the fields of food science, cosmetics, and pharmacology, owing to its potent antioxidant, anti-inflammatory, and potential anti-cancer properties.[3] Its unique chemical structure, featuring a vinyl group and two methoxy groups on a phenol ring, contributes to its distinct biological activities and physical characteristics. This guide provides a comprehensive overview of the core physical and chemical properties of **4-vinylsyringol**, detailed experimental protocols, and an examination of its role in cellular signaling pathways.

Physical and Chemical Properties

The physical and chemical properties of **4-vinylsyringol** are summarized in the tables below, providing a consolidated resource for researchers.

Table 1: General and Physical Properties of 4-Vinylsyringol

Property	Value	Reference(s)
IUPAC Name	4-ethenyl-2,6-dimethoxyphenol	[4][5]
Synonyms	Canolol, 2,6-Dimethoxy-4-vinylphenol, 3,5-Dimethoxy-4-hydroxystyrene	[6]
CAS Number	28343-22-8	[4][5]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[4][7]
Molecular Weight	180.20 g/mol	[3][4]
Appearance	White solid	[5]
Melting Point	133-135 °C	[3]
Boiling Point	285.4 ± 35.0 °C at 760 mmHg	[3]
Density	1.113 ± 0.06 g/cm ³	[3]
Solubility	Slightly soluble in DMSO and Methanol; Practically insoluble in water.	[3]
Storage	Store at -20°C under an inert atmosphere, protected from light.	[5]

Table 2: Spectroscopic Data of 4-Vinylsyringol

Spectroscopic Data	Description	Reference(s)
^1H -NMR (CD_3OD , 600 MHz)	δ (ppm): 6.74 (s, 2H, Ar-H), 6.65 (dd, $J=17.6$, 11.0 Hz, 1H, -CH=CH ₂), 5.58 (d, $J=17.6$ Hz, 1H, -CH=CH ₂), 5.08 (d, $J=11.0$ Hz, 1H, -CH=CH ₂), 3.86 (s, 6H, -OCH ₃)	[8][9]
^{13}C -NMR (CD_3OD , 150 MHz)	δ (ppm): 149.3, 137.8, 135.0, 128.9, 112.5, 104.9, 57.0	[8]
Infrared (IR) Spectroscopy	Key absorptions indicative of O-H, C-H (aromatic and vinyl), C=C (aromatic and vinyl), and C-O functional groups.	[4]
Mass Spectrometry (MS)	Molecular Ion Peak (M^+): m/z 180.08	[4]

Experimental Protocols

This section details the methodologies for the synthesis, purification, and analysis of **4-vinylsyringol**, providing a foundation for its practical application in a laboratory setting.

Synthesis of 4-Vinylsyringol via Decarboxylation of Sinapic Acid

4-Vinylsyringol can be synthesized from its precursor, sinapic acid, through a decarboxylation reaction. This can be achieved through thermal or enzymatic methods. A general laboratory-scale thermal decarboxylation protocol is described below.

Materials:

- Sinapic acid
- High-boiling point solvent (e.g., glycerol, quinoline)
- Inert atmosphere (e.g., nitrogen or argon gas)

- Heating mantle with temperature control
- Round-bottom flask and condenser
- Organic solvent for extraction (e.g., ethyl acetate)
- Brine solution
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask, dissolve sinapic acid in a suitable high-boiling point solvent.
- Flush the system with an inert gas to prevent oxidation.
- Heat the reaction mixture to a high temperature (typically $>200^{\circ}\text{C}$) under the inert atmosphere.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Allow the reaction mixture to cool to room temperature.
- Dilute the mixture with water and extract the product with an organic solvent like ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude **4-vinylsyringol**.

Purification by Column Chromatography

Crude **4-vinylsyringol** can be purified using silica gel column chromatography.

Materials:

- Silica gel (60-120 mesh)
- Glass chromatography column

- Eluent: A mixture of non-polar and polar solvents (e.g., hexane and ethyl acetate)
- Crude **4-vinylsyringol**
- Collection tubes

Procedure:

- Prepare the column by packing silica gel in a non-polar solvent (e.g., hexane). This is known as wet-packing.[\[10\]](#)[\[11\]](#)
- Dissolve the crude **4-vinylsyringol** in a minimal amount of the eluent or a suitable solvent and load it onto the top of the silica gel bed.[\[11\]](#)
- Begin elution with a low polarity solvent mixture (e.g., 95:5 hexane:ethyl acetate).
- Gradually increase the polarity of the eluent to facilitate the separation of compounds.
- Collect fractions and monitor them by TLC to identify those containing pure **4-vinylsyringol**.
- Combine the pure fractions and evaporate the solvent to yield purified **4-vinylsyringol**.

Analysis by High-Performance Liquid Chromatography (HPLC)

The purity of **4-vinylsyringol** can be assessed using reverse-phase HPLC.

Typical HPLC Conditions:

- Column: C18 column (e.g., 250 x 4.6 mm, 5 μ m particle size)
- Mobile Phase: A gradient of water (A) and acetonitrile or methanol (B), both often containing a small amount of acid (e.g., 0.1% formic acid).
- Flow Rate: 1.0 mL/min
- Detection: UV detector at approximately 280 nm.

- Injection Volume: 10-20 µL

Antioxidant Activity Assessment using the Rancimat Method

The Rancimat method is an accelerated oxidation test used to determine the oxidative stability of oils and fats, and thus the efficacy of an antioxidant.[\[1\]](#)[\[12\]](#)[\[13\]](#)

Procedure:

- A sample of a purified oil or fat (e.g., lard) is mixed with a known concentration of **4-vinylsyringol** (e.g., 20, 40, 80 mg per 100g of oil).[\[12\]](#)
- The mixture is placed in the Rancimat apparatus and heated to a specific temperature (e.g., 110°C) while a continuous stream of purified air is passed through it.[\[1\]](#)[\[12\]](#)
- The volatile oxidation products are carried by the air stream into a measuring vessel containing deionized water.
- The conductivity of the water is continuously measured. A sharp increase in conductivity marks the induction time, which is the point of rapid oxidation.[\[1\]](#)
- The antioxidant activity is determined by comparing the induction time of the oil with the antioxidant to that of a control sample without the antioxidant. The result is often expressed as an induction period (IP) or an antioxidant activity index (AAI).[\[12\]](#)[\[13\]](#)

Biological Activity and Signaling Pathways

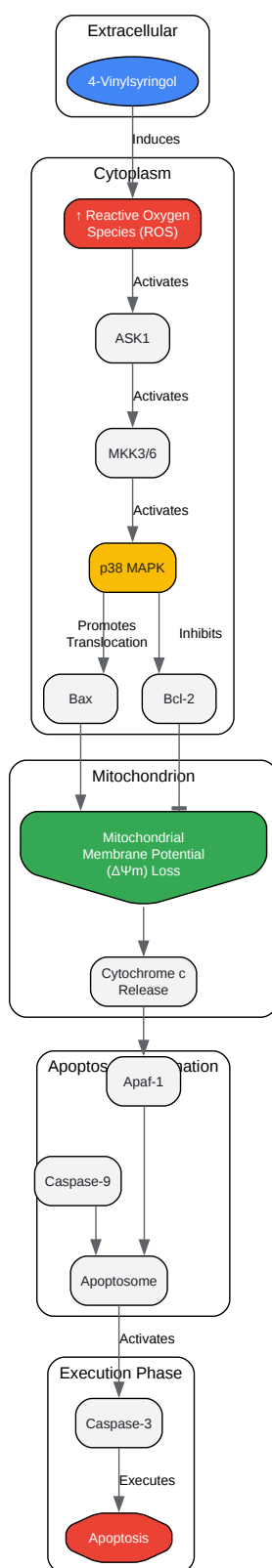
4-Vinylsyringol exhibits a range of biological activities, with its antioxidant and anti-inflammatory properties being the most prominent. It is also reported to have potential anti-cancer effects by inducing apoptosis in tumor cells.[\[3\]](#)

Antioxidant and Anti-inflammatory Mechanisms

As a phenolic compound, **4-vinylsyringol** can scavenge free radicals, thereby mitigating oxidative stress. Its anti-inflammatory effects are, in part, attributed to the inhibition of the NF-κB signaling pathway, a key regulator of the inflammatory response.

Proposed Anti-Cancer Signaling Pathway

Research suggests that **4-vinylsyringol** can induce apoptosis in cancer cells through the generation of reactive oxygen species (ROS) and the subsequent activation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, leading to the activation of the mitochondrial apoptotic cascade.[\[14\]](#)[\[15\]](#)



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Caption: Proposed signaling pathway of **4-Vinylsyringol**-induced apoptosis.

Conclusion

4-Vinylsyringol is a promising natural compound with a well-defined chemical structure and a range of interesting physical properties. Its significant antioxidant and potential anti-cancer activities, mediated through pathways such as the MAPK signaling cascade, make it a molecule of high interest for researchers in drug development and food science. The experimental protocols provided herein offer a practical basis for the synthesis, purification, and analysis of **4-vinylsyringol**, facilitating further investigation into its therapeutic and industrial applications.

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